

Spectroscopic and Synthetic Profile of 6-bromo-1-nitronaphthalene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Bromo-1-nitronaphthalene

Cat. No.: B180123

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Disclaimer: This document provides a technical overview of **6-bromo-1-nitronaphthalene**. It is intended for Research Use Only (RUO) and is not for diagnostic or therapeutic purposes. Experimental spectroscopic data for **6-bromo-1-nitronaphthalene** is not readily available in public databases. The information presented herein is based on computed data and established principles of organic chemistry and spectroscopy for structurally related compounds.

Introduction

6-bromo-1-nitronaphthalene is a substituted naphthalene derivative. Compounds of this class are of interest in medicinal chemistry and materials science as intermediates for the synthesis of more complex molecular architectures. The presence of the bromo and nitro functionalities on the naphthalene core offers versatile handles for further chemical modifications, such as cross-coupling reactions and reductions, respectively. Accurate spectroscopic characterization and a reliable synthetic protocol are essential for the successful application of this compound in research and development. This guide outlines a plausible synthetic route and standard characterization methodologies applicable to **6-bromo-1-nitronaphthalene**.

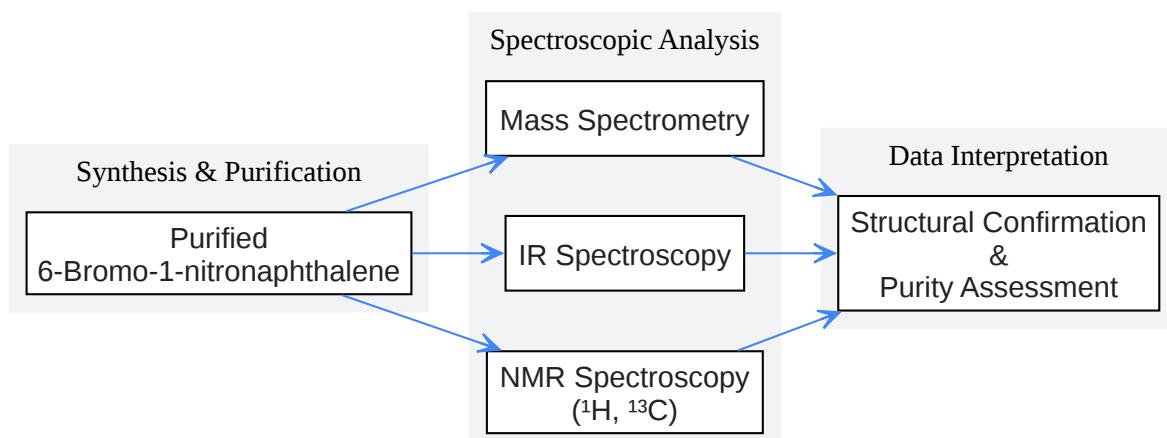
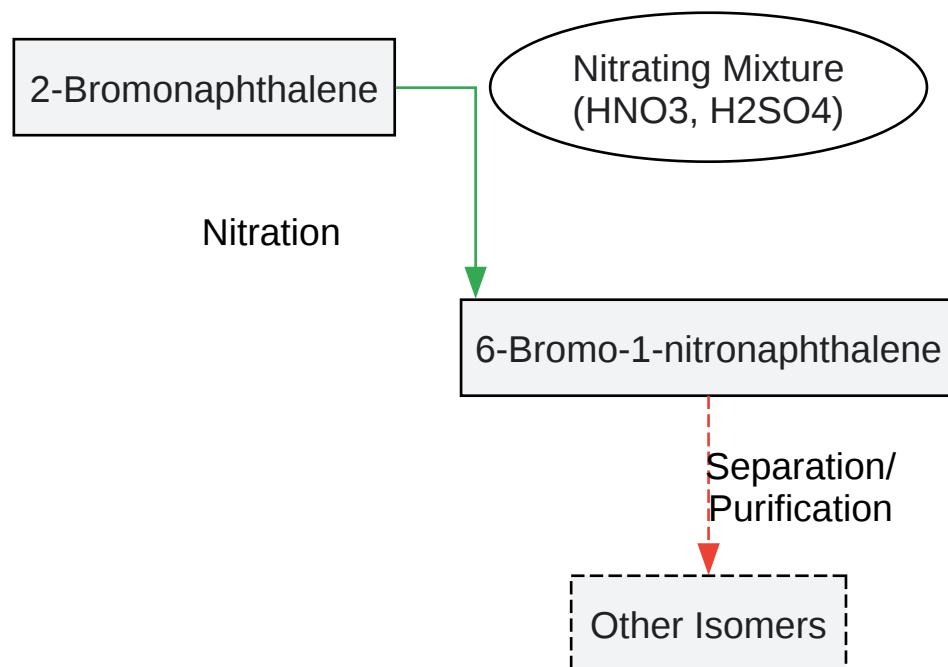
Physicochemical Properties

While experimental data is limited, computed physicochemical properties provide valuable insights into the characteristics of **6-bromo-1-nitronaphthalene**.

Property	Value	Source
Molecular Formula	$C_{10}H_6BrNO_2$	PubChem[1]
Molecular Weight	252.06 g/mol	PubChem[1]
Exact Mass	250.95819 Da	PubChem[1]
Monoisotopic Mass	250.95819 Da	PubChem[1]
XLogP3	3.9	PubChem[1]
Topological Polar Surface Area	45.8 \AA^2	PubChem[1]
Melting Point	98-99 °C (Predicted)	ECHEMI[2]
Boiling Point	363.8±17.0 °C (Predicted)	ECHEMI[2]
Density	1.662±0.06 g/cm ³ (Predicted)	ECHEMI[2]

Plausible Synthetic Route

A common strategy for the synthesis of substituted nitronaphthalenes is the nitration of the corresponding substituted naphthalene. Therefore, a plausible route to **6-bromo-1-nitronaphthalene** is the regioselective nitration of 2-bromonaphthalene. The directing effects of the bromo group on the naphthalene ring system will influence the position of the incoming nitro group.



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References

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